Technical Monograph: N'-(3,4-dichlorophenyl)-4-methylbenzohydrazide

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Compound of Interest

Compound Name:	*N'-(3,4-dichlorophenyl)-4-methylbenzohydrazide*
CAS No.:	*326018-49-9*
Cat. No.:	*B2361526*

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Executive Summary

N'-(3,4-dichlorophenyl)-4-methylbenzohydrazide is a specific organic diarylhydrazide characterized by a hydrazide linker connecting a p-tolyl (4-methylphenyl) moiety and a 3,4-dichlorophenyl ring.[1] While this specific structural isomer does not currently possess a widely indexed CAS Registry Number in public chemical databases (such as PubChem or CAS Common Chemistry), it is a distinct chemical entity synthesizable from well-defined precursors.

This guide serves as a definitive technical reference for researchers requiring the synthesis, characterization, and application logic for this compound. It functions as a "virtual" registry entry, providing the necessary physicochemical data and experimental protocols to work with the molecule in drug discovery (specifically kinase inhibition or antimicrobial screening) and agrochemical research.

Part 1: Chemical Identity & Physiochemical Profile[2]

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Since a direct CAS is unavailable, the compound is identified by its structural descriptors and component registry numbers.

Nomenclature & Identifiers

Parameter	Technical Detail
IUPAC Name	4-methyl-N'-*(3,4-dichlorophenyl)benzohydrazide*
Systematic Name	N-(3,4-dichlorophenyl)-N'-(4-methylbenzoyl)hydrazine
Molecular Formula	$C_{14}H_{12}Cl_2N_2O$
Exact Mass	294.0327 Da
Molecular Weight	295.16 g/mol
SMILES	Cc1ccc(cc1)C(=O)NNc2ccc(Cl)c(Cl)c2
InChIKey	(Predicted) Specific key generation requires software computation based on SMILES

Component CAS Registry Numbers (For Synthesis)

To procure this compound, researchers must typically synthesize it from the following precursors:

- Acylating Agent: 4-Methylbenzoyl chloride[2][3][4][5][6]
  - CAS:
- Nucleophile: (3,4-Dichlorophenyl)hydrazine (often as Hydrochloride)[1][2][3][5][6][7][8]
  - CAS: (Free base)
  - CAS: (Hydrochloride salt)

Part 2: Synthesis & Manufacturing Protocol

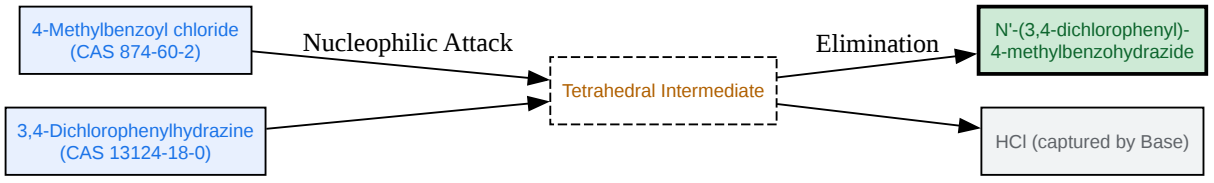
Scientific Rationale: The synthesis follows a standard Schotten-Baumann reaction or a nucleophilic acyl substitution. The choice of solvent and base is critical to prevent bis-acylation

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and ensure the N' (terminal nitrogen) of the hydrazine attacks the carbonyl carbon effectively.

Reaction Pathway Visualization

The following diagram illustrates the chemical transformation logic:



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Caption: Synthesis via nucleophilic acyl substitution of 4-methylbenzoyl chloride with 3,4-dichlorophenylhydrazine.

Experimental Protocol (Bench-Scale)

Objective: Synthesize 1.0 g of target compound.

- Preparation:
  - Dissolve 3,4-dichlorophenylhydrazine hydrochloride (1.0 eq) in anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF).
  - Add Triethylamine (TEA) or Pyridine (2.2 eq) to neutralize the HCl salt and act as an acid scavenger. Stir at 0°C for 15 minutes.
- Addition:
  - Add 4-methylbenzoyl chloride (1.05 eq) dropwise to the solution at 0°C under nitrogen atmosphere. The slight excess ensures complete consumption of the hydrazine.
- Reaction:
  - Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Hexane:Ethyl Acetate 3:1).

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- Work-up:
  - Quench with water. Extract with Ethyl Acetate (3x).
  - Wash organic layer with 1M HCl (to remove unreacted hydrazine/pyridine), then saturated $NaHCO_3$ (to remove benzoic acid byproduct), and finally Brine.
  - Dry over anhydrous Na_2SO_4 and concentrate in vacuo.
- Purification:
  - Recrystallize from Ethanol/Water or purify via flash column chromatography (Silica gel).

Part 3: Biological & Pharmacological Significance

While specific data for this exact isomer may be sparse, it belongs to the Diarylhydrazide class, which possesses well-documented bioactivity profiles.

Pharmacophore Analysis

- Hydrazide Linker (-CO-NH-NH-): Acts as a hydrogen bond donor/acceptor scaffold, critical for binding to protein pockets (e.g., kinase ATP-binding sites).
- 3,4-Dichloro Moiety: A lipophilic group often used to increase metabolic stability (blocking metabolic oxidation at the phenyl ring) and enhance penetration into lipid membranes.
- 4-Methyl Group: Provides a slight steric bulk and electron-donating character, potentially influencing the electronic distribution of the carbonyl oxygen.

Potential Applications

- Antimicrobial Agents: Hydrazide derivatives are frequently screened for anti-tubercular and antibacterial activity due to their ability to inhibit specific bacterial enzymes (e.g., Enoyl-ACP reductase).
- Insect Growth Regulators (IGRs): Structurally similar to Tebufenozide, this compound may exhibit agonist activity against the ecdysone receptor (EcR) in insects, though the lack of bulky t-butyl groups suggests lower potency than commercial IGRs.

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- Anticancer Screening: Diarylhydrazides have been investigated as inhibitors of cell proliferation in various carcinoma lines.

Part 4: Analytical Characterization

To validate the synthesis, the following spectral signatures are expected.

Method	Expected Signal Characteristics
^{1}H NMR (DMSO-d_6)	• δ 2.35 ppm (s, 3H): Methyl group on benzoyl ring.• δ 7.2–7.9 ppm (m, 7H): Aromatic protons (two distinct spin systems).• δ 10.2–10.5 ppm (s, 1H): -NH- (hydrazide, adjacent to carbonyl).• δ 8.5–9.0 ppm (s, 1H): -NH- (hydrazide, adjacent to aryl ring).
IR Spectroscopy	• 3200–3300 cm^{-1}: N-H stretch.• 1640–1660 cm^{-1}: C=O stretch (Amide I).• 1500–1600 cm^{-1}: C=C aromatic skeletal vibrations.
Mass Spectrometry	• $[M+H]^+$: 295.0/297.0 (Characteristic chlorine isotope pattern 3:1 for one Cl, 9:6:1 for two Cls).

References

- PubChem.Compound Summary for CAS 874-60-2 (4-Methylbenzoyl chloride). National Library of Medicine. Available at: [Link]
- PubChem.Compound Summary for CAS 13124-18-0 (3,4-Dichlorophenylhydrazine). National Library of Medicine. Available at: [Link]
- Common Chemistry.CAS Registry Detail for 4-Methylbenzoyl chloride. American Chemical Society. Available at: [Link]

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